

Application Note: Comprehensive Characterization of 5-Azaspiro[2.5]octane-1-carboxylic acid

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Compound of Interest

Compound Name: 5-Azaspiro[2.5]octane-1-carboxylic acid

Cat. No.: B15265526

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Introduction & Analytical Strategy

5-Azaspiro[2.5]octane-1-carboxylic acid is a high-value spirocyclic amino acid scaffold used increasingly in medicinal chemistry to modulate lipophilicity and metabolic stability in drug candidates (e.g., antiviral and anticancer agents). Structurally, it consists of a piperidine ring spiro-fused to a cyclopropane ring bearing a carboxylic acid.

The Analytical Challenge: Characterizing this molecule presents a "Perfect Storm" of analytical difficulties:

- **Lack of Chromophore:** The saturated spiro-system lacks conjugated π -systems, rendering it virtually invisible to standard UV detection (254 nm).
- **Zwitterionic Nature:** Containing both a secondary amine (calculated pKa 10.5) and a carboxylic acid (calculated pKa

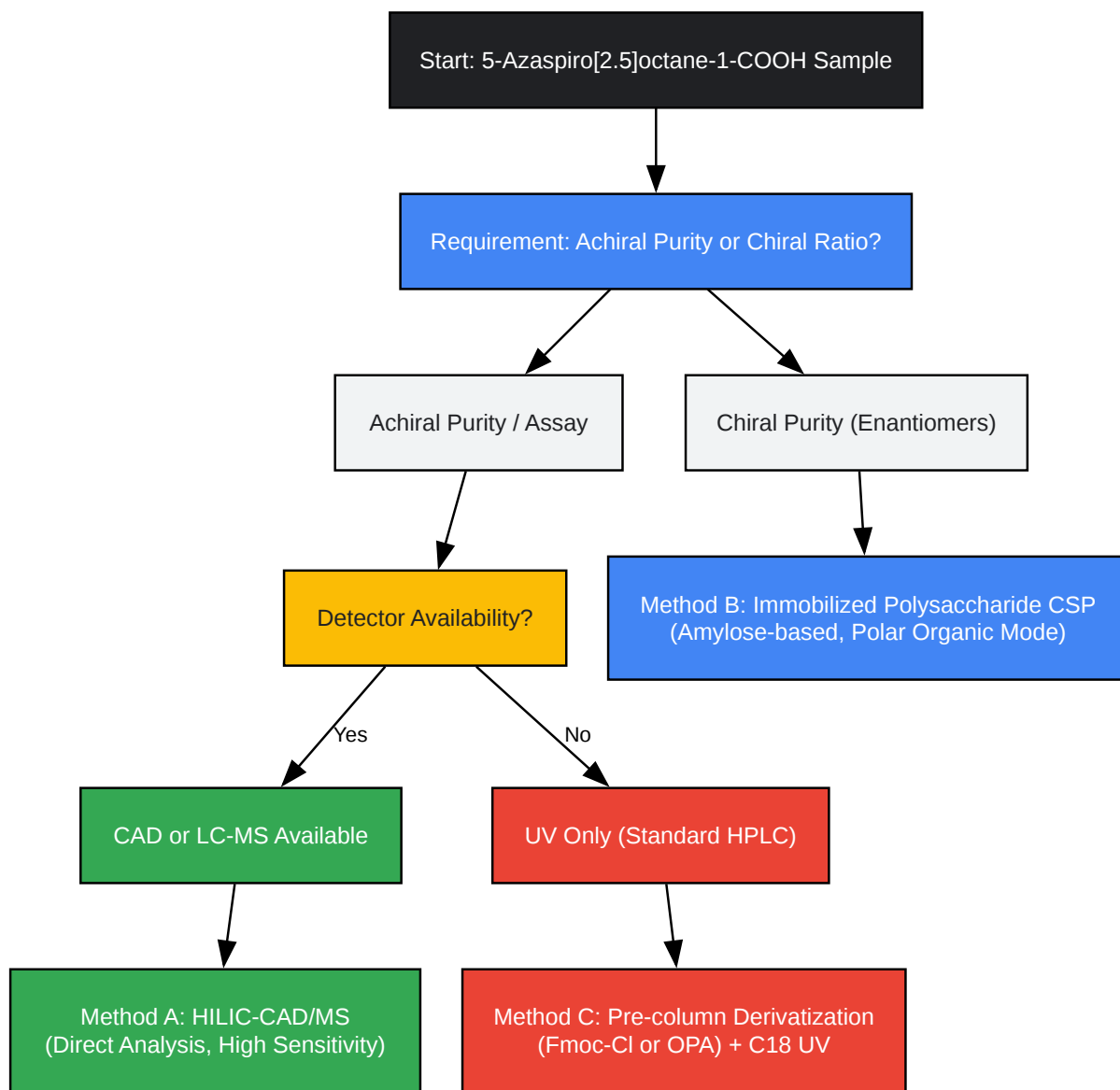
4.5), it exists as a highly polar zwitterion at neutral pH, leading to poor retention on standard C18 columns.

- **Stereochemical Complexity:** The carboxylic acid on the cyclopropane ring creates cis/trans geometric isomers and enantiomers that require rigorous chiral resolution.

The Strategic Solution: This guide moves beyond traditional derivatization. We propose a modern HILIC-CAD/MS workflow for achiral purity and a Polysaccharide-based CSP method for chiral resolution.

Analytical Decision Tree

The following logic flow dictates the method selection based on laboratory capabilities and data requirements.



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Figure 1: Analytical decision matrix for selecting the optimal characterization pathway based on instrumentation and data needs.

Physicochemical Profiling

Before method development, understanding the ionization state is critical.

Property	Estimated Value	Impact on Chromatography
pKa (Acid)	~4.5 (Cyclopropyl-COOH)	Ionized (COO-) at pH > 5.5.
pKa (Base)	~10.5 (Piperidine NH)	Ionized (NH2+) at pH < 9.5.
Isoelectric Point (pI)	~7.5	Net neutral charge; lowest solubility.
LogD (pH 7.4)	< -2.0 (Highly Polar)	Unretained on C18; Requires HILIC or Ion-Pairing.

Protocol A: Achiral Purity via HILIC-CAD (Gold Standard)

Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is selected over Reversed-Phase Ion-Pairing (RP-IP) to avoid the use of non-volatile reagents (like alkyl sulfonates) that contaminate MS sources. Charged Aerosol Detection (CAD) provides a uniform response for non-chromophoric species, allowing relative quantification of impurities without reference standards.

Chromatographic Conditions

Parameter	Specification
Column	Zwitterionic HILIC (e.g., Merck SeQuant ZIC-HILIC or Agilent Poroshell 120 HILIC-Z), 150 x 2.1 mm, 2.7 µm
Mobile Phase A	10 mM Ammonium Formate in Water, pH 3.0 (Adjusted with Formic Acid)
Mobile Phase B	Acetonitrile (LC-MS Grade)
Flow Rate	0.4 mL/min
Column Temp	35°C
Injection Vol	2 µL
Detector	CAD (Nebulizer Temp: 35°C, Power Function: 1. [1]0) or MS (ESI+, SIM m/z 156)

Gradient Program

Time (min)	%B (Acetonitrile)	Event
0.0	90	Initial Hold
2.0	90	Start Gradient
12.0	50	Elution of polar impurities
14.0	50	Hold
14.1	90	Re-equilibration
20.0	90	End of Run

Technical Insight:

- **Buffer Choice:** Ammonium formate at pH 3.0 ensures the carboxylic acid is partially protonated while the amine is fully protonated. This promotes interaction with the HILIC water layer without irreversible adsorption.

- Sample Diluent: Samples must be dissolved in 75:25 Acetonitrile:Water. Dissolving in 100% water will cause "solvent mismatch" leading to peak distortion (breakthrough) in HILIC.

Protocol B: Chiral Resolution (Enantiomeric Purity)

Rationale: The separation of the (1R, 5S) and (1S, 5R) enantiomers (and potentially cis/trans diastereomers) requires a chiral selector capable of handling zwitterions. Immobilized Amylose-based columns are preferred due to their robustness and compatibility with "non-standard" mobile phases.

Chromatographic Conditions

Parameter	Specification
Column	Chiralpak IG or Chiralpak IC (Immobilized Amylose derivatives), 250 x 4.6 mm, 5 μ m
Mode	Polar Organic Mode (POM)
Mobile Phase	Acetonitrile / Methanol / Ethanol / Formic Acid / Diethylamine (90 : 5 : 5 : 0.1 : 0.1)
Flow Rate	1.0 mL/min
Detection	CAD or ELSD (due to UV transparency)
Temp	25°C

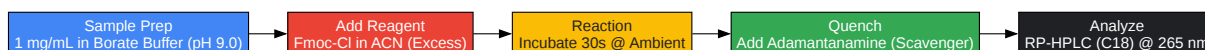
Why this works: The combination of Formic Acid and Diethylamine acts as a "double additive." This suppresses the ionization of the zwitterion just enough to allow hydrogen bonding and steric interactions with the chiral selector (Amylose tris(3-chloro-5-methylphenylcarbamate) for Chiralpak IG).

Alternative: If CAD is unavailable for the chiral step, Chirobiotic T (Teicoplanin) columns can be used in Reversed Phase mode (Water/MeOH) utilizing the UV end-absorption at 205-210 nm, though baseline noise will be higher.

Protocol C: Derivatization (For UV-Only Labs)

If CAD/MS is unavailable, the secondary amine must be tagged with a chromophore. Fmoc-Cl (9-Fluorenylmethoxycarbonyl chloride) is superior to OPA as it reacts with secondary amines.

Derivatization Workflow



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Figure 2: Pre-column derivatization workflow for UV detection of **5-azaspiro[2.5]octane-1-carboxylic acid**.

- **Reaction Mechanism:** The basic pH (Borate) ensures the secondary amine is deprotonated (nucleophilic), allowing attack on the Fmoc-Cl carbonyl.
- **Quenching:** Adamantanamine is added to react with excess Fmoc-Cl, preventing a large "reagent peak" from interfering with the chromatogram.
- **Separation:** The resulting Fmoc-derivative is highly hydrophobic and can be easily separated on a standard C18 column using an ACN/Water gradient with UV detection at 265 nm.

Structure Elucidation & Validation Standards

To ensure scientific integrity, the identity of the peak must be confirmed before routine testing.

- **High-Resolution MS (HRMS):**
 - Expected $[M+H]^+$: m/z 156.0946 (Calculated for $C_8H_{13}NO_2 + H$).
 - Observe fragmentation: Loss of $COOH$ (-45 Da) is common.
- **NMR Spectroscopy (D₂O or DMSO-d₆):**
 - ¹H NMR: Look for the characteristic high-field cyclopropane protons (0.5 - 1.5 ppm) and the piperidine ring multiplets (2.5 - 3.5 ppm).

- NOESY: Critical for assigning relative stereochemistry (cis vs. trans COOH relative to the Nitrogen lone pair or ring substituents).

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